

Application of Tellurium in the Vulcanization of Rubber: Application Notes and Protocols

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Compound of Interest

Compound Name: Tellanium

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Introduction

Tellurium (Te), a metalloid of the chalcogen group, has found niche but critical applications in the rubber industry as a vulcanizing agent and, more commonly, as an ultra-fast accelerator in the form of Tellurium Diethyldithiocarbamate (TDEC). TDEC is particularly effective in the vulcanization of rubbers with low unsaturation, such as butyl rubber (IIR) and ethylene propylene diene monomer (EPDM) rubber, where traditional sulfur vulcanization systems are inefficient. It is also used in natural rubber (NR) and styrene-butadiene rubber (SBR).[1] The use of tellurium-based compounds can significantly shorten vulcanization times and enhance the physical properties of the vulcanizate, including modulus, tensile strength, and heat resistance.[1][2]

This document provides detailed application notes on the use of tellurium in rubber vulcanization, including its effects on various rubber types and quantitative data on its performance. It also outlines experimental protocols for evaluating the efficacy of tellurium-based vulcanization systems.

Application Notes

Role of Tellurium and its Compounds in Vulcanization

Elemental tellurium can be used as a vulcanizing agent, often in conjunction with sulfur, to produce vulcanizates with excellent aging characteristics.[3] However, its most prevalent use is

in the form of Tellurium Diethyldithiocarbamate (TDEC), which acts as a primary accelerator. TDEC is known for its ability to provide very fast vulcanization and can be used as a primary accelerator or as a secondary accelerator to activate other accelerators like thiazoles and thiurams.[1]

Key advantages of using TDEC include:

- Ultra-fast vulcanization: TDEC significantly reduces the curing time, leading to increased production efficiency.[1][2]
- High modulus: It produces vulcanizates with a high modulus, indicating greater stiffness and resistance to deformation.[1]
- Improved tensile strength: The use of TDEC can lead to an increase in the tensile strength of the rubber.[2]
- Good aging resistance: Tellurium-cured rubbers often exhibit enhanced resistance to heat and oxidation.[2]
- Low temperature curing: TDEC is effective at lower vulcanization temperatures.

Applications in Different Rubber Types

- Butyl Rubber (IIR): Due to its low unsaturation, butyl rubber is difficult to vulcanize with conventional sulfur systems. TDEC is a highly effective accelerator for IIR, making it a material of choice for applications requiring low gas permeability and good thermal stability, such as tire inner tubes and pharmaceutical stoppers.[1][4]
- Ethylene Propylene Diene Monomer (EPDM) Rubber: TDEC is used to achieve fast cure rates in EPDM, which is used in automotive seals, hoses, and electrical insulation due to its excellent resistance to weathering, ozone, and heat.[1][5][6]
- Natural Rubber (NR) and Styrene-Butadiene Rubber (SBR): TDEC can be used as a supervulcanization promoter in NR and SBR, often in combination with other accelerators.[1]

Quantitative Data

The following table summarizes typical quantitative data associated with the use of Tellurium Diethyldithiocarbamate (TDEC) in rubber vulcanization.

Parameter	Value	Rubber Type(s)	Reference
Recommended Dosage	0.1 - 2.0 phr (parts per hundred rubber)	NR, SBR, EPDM, NBR, IIR	[1]
Typical Dosage in EPDM Sponges	0.3 phr	EPDM	[1]
Tellurium Content in TDEC	17.5 - 19.5%	-	[7]
Melting Point of TDEC	108 - 118 °C	-	[7] [8]
Density of TDEC	1.44 g/cm ³	-	[7] [8]

Experimental Protocols

Detailed methodologies for key experiments to evaluate the effect of tellurium on rubber vulcanization are provided below. These protocols are based on ASTM standards.

Protocol 1: Evaluation of Vulcanization Characteristics using a Moving Die Rheometer (MDR)

This protocol is based on the principles outlined in ASTM D5289.

Objective: To determine the vulcanization characteristics of a rubber compound containing tellurium or its compounds.

Apparatus:

- Moving Die Rheometer (MDR)
- Analytical balance
- Two-roll mill for rubber compounding

Procedure:

- Compound Preparation:
 - Prepare a rubber compound with and without the tellurium-based accelerator (TDEC) for comparison. A typical formulation might include the base elastomer, carbon black, processing oil, zinc oxide, stearic acid, and the vulcanizing system.
 - The ingredients are mixed on a two-roll mill according to a standardized mixing procedure.
- Sample Preparation:
 - Take a sample of the unvulcanized rubber compound of a specified weight (typically 4-6 g).
- MDR Testing:
 - Set the MDR to the desired vulcanization temperature (e.g., 160°C).
 - Place the rubber sample in the die cavity of the MDR.
 - Start the test. The instrument will oscillate one of the dies and measure the torque required.
 - The test continues until the torque reaches a maximum value and plateaus, indicating the completion of vulcanization.
- Data Analysis:
 - From the resulting rheometer curve (torque vs. time), determine the following parameters:
 - ML (Minimum Torque): An indicator of the viscosity of the unvulcanized compound.
 - MH (Maximum Torque): An indicator of the stiffness or modulus of the fully vulcanized compound.
 - ts2 (Scorch Time): The time to a 2 dN·m rise in torque from the minimum, indicating the onset of vulcanization.

- **t90 (Optimum Cure Time):** The time to reach 90% of the maximum torque, representing the optimal vulcanization time.

Protocol 2: Determination of Tensile Properties

This protocol is based on ASTM D412.

Objective: To measure the tensile strength, elongation at break, and modulus of the tellurium-vulcanized rubber.

Apparatus:

- Tensile testing machine with a suitable load cell
- Die for cutting dumbbell-shaped test specimens
- Thickness gauge

Procedure:

- **Specimen Preparation:**
 - Vulcanize sheets of the rubber compound (prepared as in Protocol 1) in a compression molding press at the determined t90 and temperature.
 - Allow the vulcanized sheets to condition at room temperature for at least 24 hours.
 - Cut dumbbell-shaped test specimens from the vulcanized sheets using a standard die.
 - Measure the thickness and width of the narrow section of each specimen.
- **Tensile Testing:**
 - Clamp the test specimen in the grips of the tensile testing machine.
 - Start the test, pulling the specimen at a constant rate of speed (e.g., 500 mm/min) until it breaks.
 - Record the force and elongation throughout the test.

- Data Analysis:
 - Tensile Strength (MPa): The maximum force recorded divided by the initial cross-sectional area of the specimen.
 - Elongation at Break (%): The increase in length at the point of rupture, expressed as a percentage of the original length.
 - Modulus (MPa): The stress at a specific elongation (e.g., 100% or 300%).

Protocol 3: Measurement of Hardness

This protocol is based on ASTM D2240.

Objective: To determine the hardness of the tellurium-vulcanized rubber.

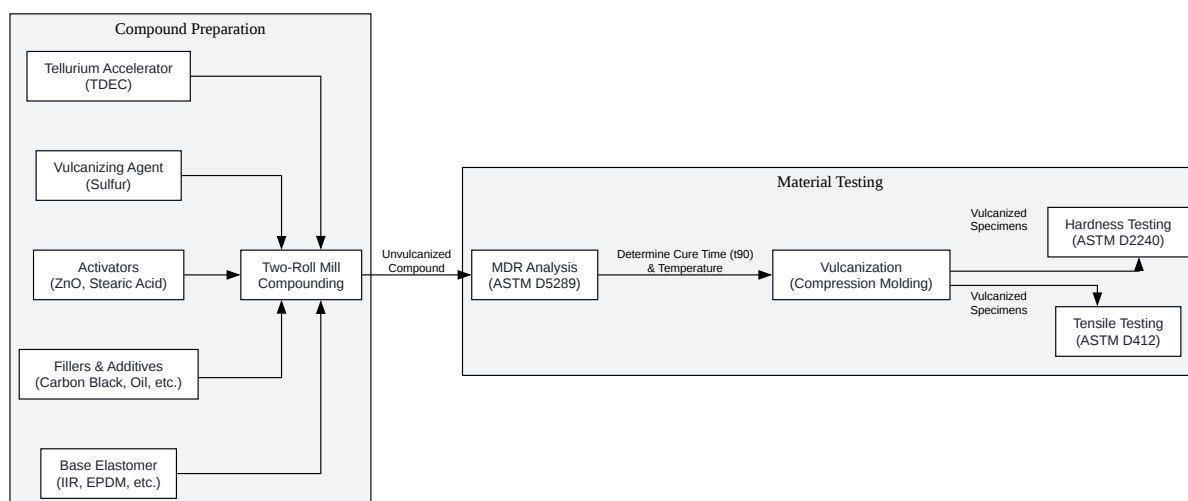
Apparatus:

- Durometer (Shore A or Shore D, depending on the hardness of the rubber)
- Vulcanized rubber specimen with a minimum thickness of 6 mm.

Procedure:

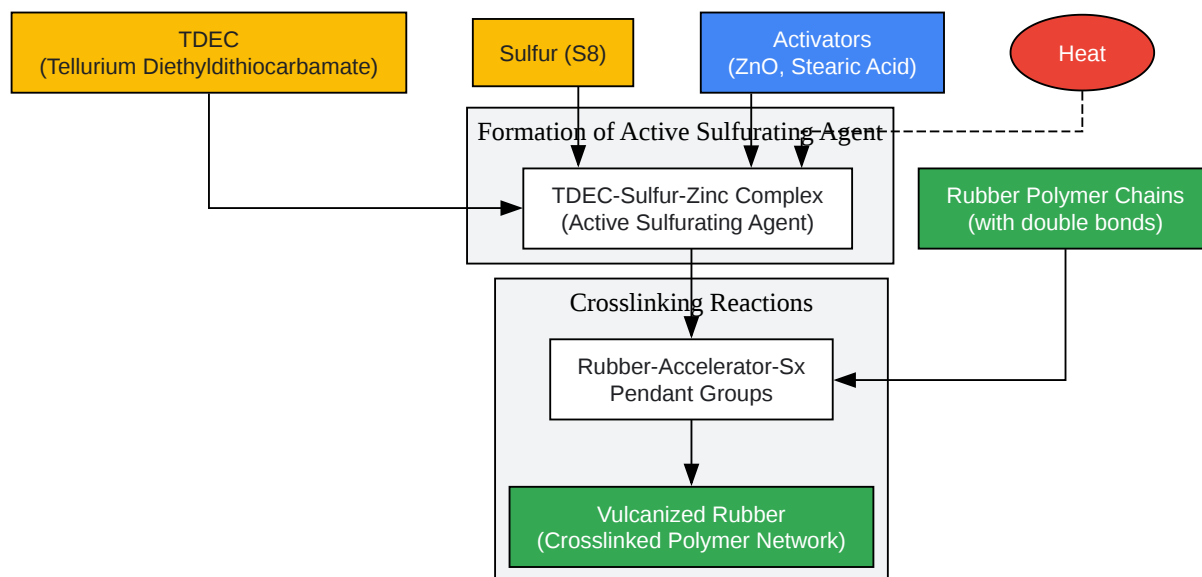
- Specimen Preparation:
 - Use a flat, smooth vulcanized rubber specimen.
- Hardness Measurement:
 - Place the specimen on a hard, flat surface.
 - Press the durometer indenter firmly and quickly onto the specimen, ensuring the presser foot is parallel to the surface of the specimen.
 - Read the hardness value from the durometer scale within one second of firm contact.
 - Take multiple readings at different locations on the specimen (at least 6 mm apart) and calculate the average.

Visualizations



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Experimental workflow for evaluating tellurium in rubber vulcanization.



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Proposed pathway for TDEC-accelerated sulfur vulcanization.

Disclaimer: The second diagram represents a simplified, proposed pathway for TDEC-accelerated sulfur vulcanization. The exact chemical intermediates and reaction mechanisms can be complex and may vary depending on the specific rubber and other compounding ingredients. Further research is needed for a more detailed understanding of the signaling pathways.

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